

Application of JMV Ligands in Appetite Regulation Research: Application Notes and Protocols

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Compound of Interest

Compound Name: *Cholecystokinin-J*

Cat. No.: *B1668895*

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Note on Compound Nomenclature: The designation "JMV-180" can be ambiguous. In scientific literature, it most commonly refers to CCK-JMV-180, a ligand for the cholecystokinin (CCK) receptor. However, the "JMV" prefix is also used for other compounds involved in appetite regulation that target the ghrelin receptor, such as the agonist JMV-1843 and the antagonist JMV-2959. To provide a comprehensive resource, this document details the application of all three compounds in appetite regulation research.

Section 1: CCK-JMV-180 (Cholecystokinin Receptor Ligand)

Application Notes

CCK-JMV-180 is a peptide analog of the C-terminal heptapeptide of cholecystokinin (CCK).[1] It is a valuable tool for studying the role of the CCK-A receptor (CCK1R) in satiety and appetite regulation. CCK is a gut hormone released post-prandially that induces a feeling of fullness.[2]

The mechanism of action of CCK-JMV-180 is species-dependent. In rats, it acts as a partial agonist, specifically as an agonist at high-affinity CCK receptors and a competitive antagonist at low-affinity CCK receptors.[3][4] This dual action makes it useful for dissecting the roles of different receptor affinity states. In mice, however, CCK-JMV-180 acts as a full agonist at both high- and low-affinity sites, potently suppressing food intake.[4] This species-specific difference is critical for experimental design and data interpretation.

Data Presentation

Table 1: Effects of CCK-JMV-180 on Food Intake

Species	Administration Route	Dose	Effect on Food Intake	Reference
Rat	Intraperitoneal (i.p.)	Not specified	Failed to suppress liquid diet intake	
Rat	Intraperitoneal (i.p.)	Not specified	Antagonized the anorectic effects of CCK-8	
Mouse	Intraperitoneal (i.p.)	Not specified	Potently suppressed liquid diet intake	

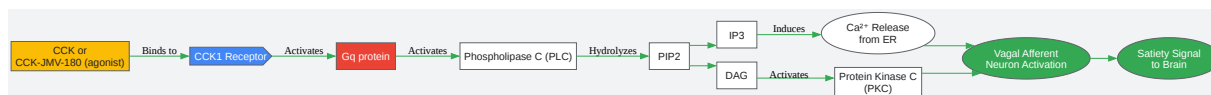
Experimental Protocols

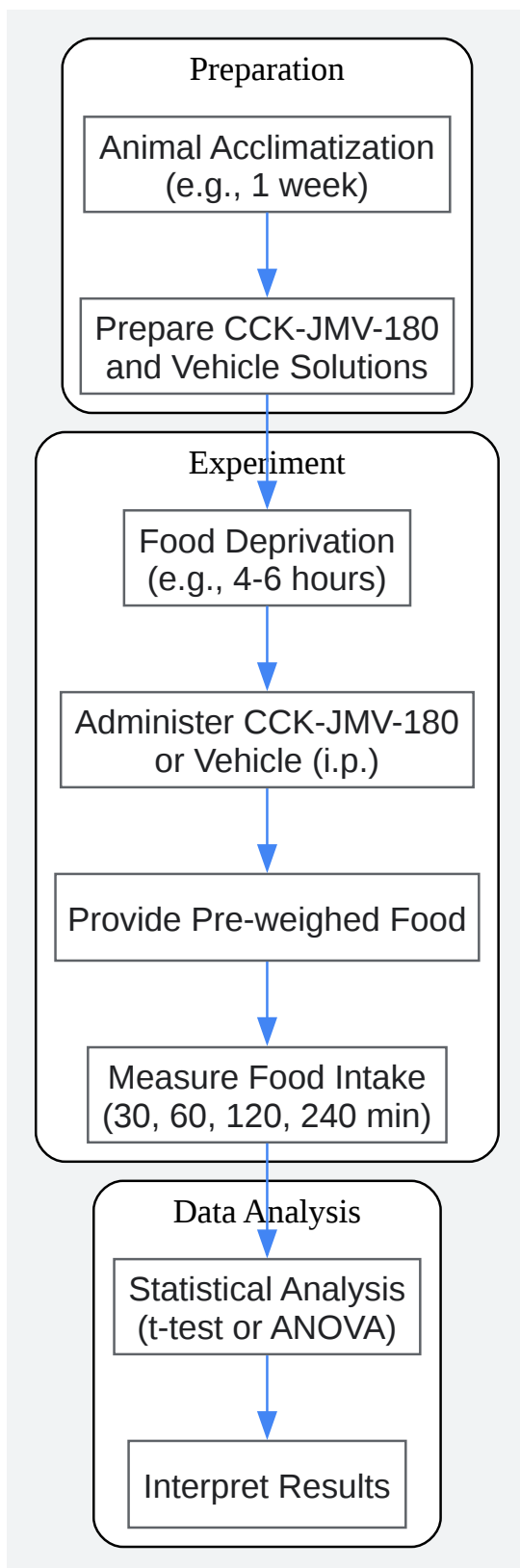
Protocol 1: Investigation of CCK-JMV-180's Effect on Food Intake in Mice

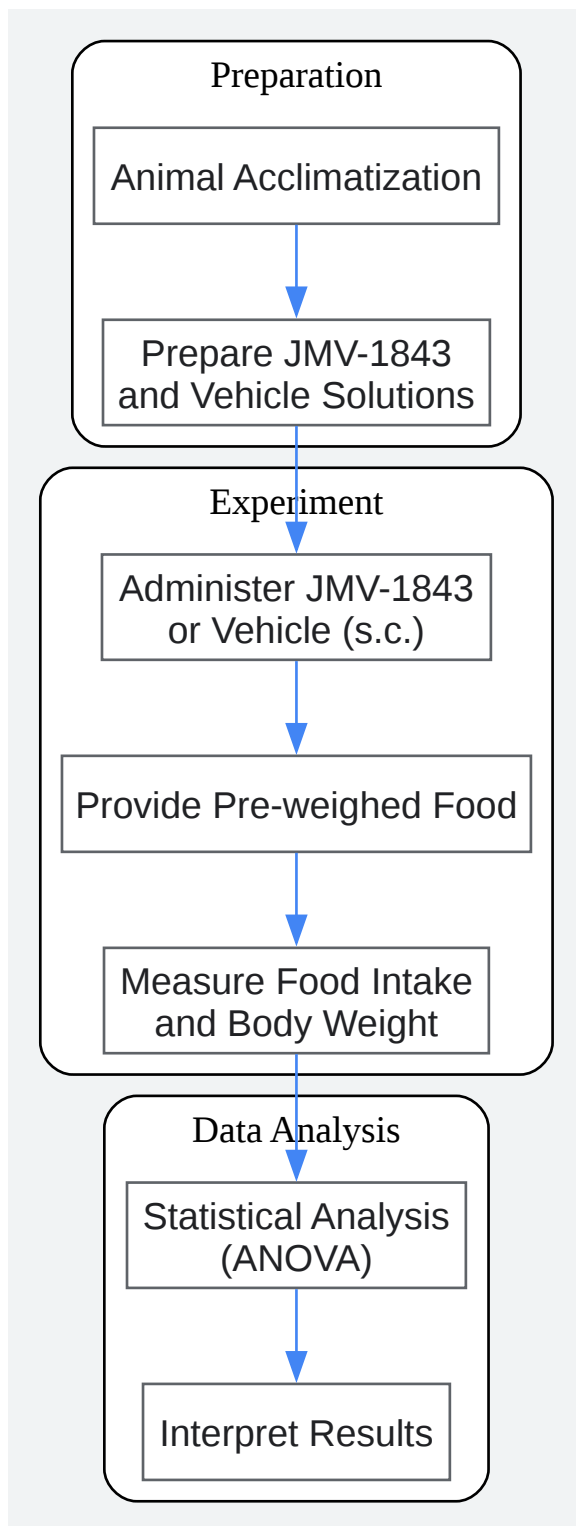
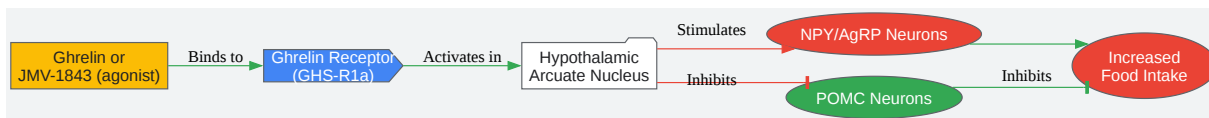
- Animal Model: Adult male C57BL/6 mice, individually housed to monitor food intake accurately.
- Acclimatization: Allow mice to acclimate to the housing conditions and handling for at least one week before the experiment.
- Drug Preparation: Dissolve CCK-JMV-180 in sterile saline (0.9% NaCl). The concentration should be calculated based on the desired dose and an injection volume of 10 ml/kg body weight.
- Experimental Groups:
 - Vehicle control (saline)
 - CCK-JMV-180 (effective dose to be determined by a dose-response study)

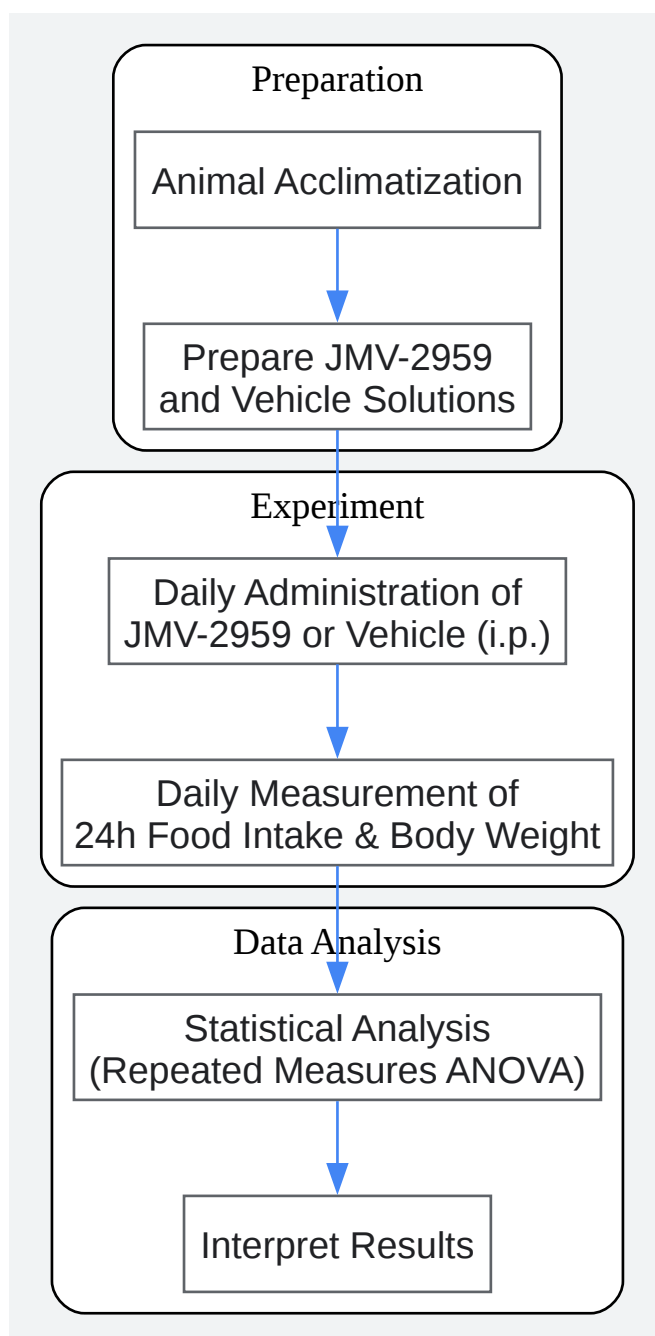
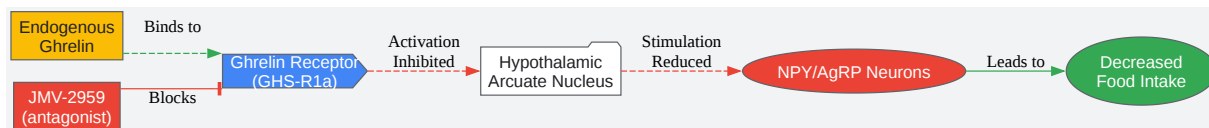
- Procedure:
 - Fast the mice for a predetermined period (e.g., 4-6 hours) to ensure motivation to eat.
 - Administer CCK-JMV-180 or vehicle via intraperitoneal (i.p.) injection.
 - Immediately after injection, provide a pre-weighed amount of standard chow or a liquid diet.
 - Measure food intake at regular intervals (e.g., 30, 60, 120, and 240 minutes) by weighing the remaining food.
- Data Analysis: Analyze the cumulative food intake at each time point using an appropriate statistical test (e.g., t-test or ANOVA) to compare the CCK-JMV-180 treated group with the vehicle control group.

Mandatory Visualizations









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References

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- 2. Differential effects of CCK-JMV-180 on food intake in rats and mice [ouci.dntb.gov.ua]
- 3. CCK-JMV-180: a peptide that distinguishes high-affinity cholecystokinin receptors from low-affinity cholecystokinin receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Differential effects of CCK-JMV-180 on food intake in rats and mice - PubMed [pubmed.ncbi.nlm.nih.gov]
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